

# In-Depth Technical Guide on Early In-Vitro Studies of Dimezone

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## Compound of Interest

Compound Name: Dimezone

Cat. No.: B1581554

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A comprehensive review of publicly available scientific literature and toxicological databases reveals a significant lack of in-vitro studies for **Dimezone** (CAS 2654-58-2) and its related compound, **Dimezone S** (CAS 13047-13-7), that would be pertinent to a drug development context. The primary application of these compounds has historically been in photographic development, and as such, research into their biological effects at a cellular and molecular level is not extensively documented in accessible literature.

This guide summarizes the limited toxicological information available and highlights the absence of detailed in-vitro experimental data, including quantitative results, detailed protocols, and elucidated signaling pathways, which are critical for a drug development audience.

## Chemical Identity

- **Dimezone:**
  - IUPAC Name: 4,4-dimethyl-1-phenylpyrazolidin-3-one
  - CAS Number: 2654-58-2
- **Dimezone S:**
  - IUPAC Name: 4-(hydroxymethyl)-4-methyl-1-phenylpyrazolidin-3-one
  - CAS Number: 13047-13-7

## Summary of Available Toxicological Data

The existing information on the toxicology of **Dimezone** and **Dimezone S** is primarily derived from regulatory filings and safety data sheets. This data is generally high-level and lacks the detailed mechanistic insights required for a comprehensive in-vitro assessment in a drug development setting.

Table 1: Summary of Toxicological Findings for **Dimezone** and **Dimezone S**

Compound	CAS Number	Summary of Toxicological Information
Dimezone	2654-58-2	Classified as fatal if swallowed and a skin irritant.
Dimezone S	13047-13-7	Animal studies indicate potential for respiratory depression and methemoglobinemia.[1][2] An oral gavage study in rats showed dose-dependent toxic anemia and reduction in spermatogenesis at higher doses.[3]

## In-Vitro Studies and Experimental Protocols

Despite extensive searches of scientific databases, no detailed early in-vitro studies for **Dimezone** or **Dimezone S** have been identified in the public domain. The core requirements for a technical whitepaper for a research and drug development audience, such as cell viability assays, enzyme inhibition studies, or receptor binding assays, are not available. Consequently, it is not possible to provide structured tables of quantitative data or detailed experimental methodologies as requested.

## Signaling Pathways

There is no information available in the reviewed literature regarding the signaling pathways modulated by **Dimezone** or **Dimezone S**. Understanding the mechanism of action at a molecular level, a critical component of preclinical drug development, remains unelucidated for these compounds.

## Conclusion for a Drug Development Audience

The available data on **Dimezone** and **Dimezone S** is insufficient to support an in-depth technical guide or whitepaper for researchers, scientists, and drug development professionals. The historical application of these compounds in a non-pharmaceutical context has resulted in a lack of publicly accessible research into their in-vitro pharmacology and toxicology. Key information regarding their mechanism of action, effects on cellular pathways, and quantitative biological activity is not available. Therefore, any consideration of these compounds for therapeutic purposes would necessitate foundational in-vitro and in-vivo studies to be conducted.

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## References

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- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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